

A Comparative Analysis of Efrapeptin F and Efrapeptin C Activity

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Compound of Interest

Compound Name: *Efrapeptin F*

Cat. No.: *B144461*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of the biological activities of **Efrapeptin F** and Efrapeptin C, two potent mitochondrial F1F0-ATP synthase inhibitors. This document summarizes key quantitative data, outlines detailed experimental protocols for activity assessment, and visualizes the underlying molecular pathways to support further research and drug development efforts.

Executive Summary

Efrapeptins are linear peptidic natural products known for their potent inhibitory effects on mitochondrial F1F0-ATP synthase, leading to significant anticancer, insecticidal, and antimicrobial activities. This guide focuses on a comparative evaluation of two prominent members of this family, **Efrapeptin F** and Efrapeptin C. While both compounds target the same molecular machinery, their efficacy can vary depending on the biological context. This analysis consolidates available data to facilitate a clearer understanding of their respective potencies and potential therapeutic applications.

Quantitative Activity Comparison

The following table summarizes the available quantitative data on the inhibitory activities of **Efrapeptin F** and Efrapeptin C. It is important to note that the data are derived from different studies and experimental conditions, which should be taken into consideration when making direct comparisons.

Compound	Target/Cell Line	Activity Metric	Value	Reference
Efrapeptin F	PANC-1 (Human pancreatic cancer)	IC50	52 nM	[1]
Efrapeptin C (mixture)	MCF-7 (Human breast cancer)	GI50	27 nM	[2]
Efrapeptin C (analogue 1f)	MCF-7 (Human breast cancer)	GI50	8.8 nM	[2]
Efrapeptin C & analogues	Mitochondrial F1F0-ATP synthase (permeabilized MCF-7 cells)	EC50	0.86 - 2.6 nM	[2]

Note: IC50 (Half-maximal inhibitory concentration) and GI50 (Half-maximal growth inhibition) values are measures of potency. A lower value indicates higher potency. The data for Efrapeptin C in MCF-7 cells corresponds to a mixture of efraeptins and a highly potent synthetic analogue, respectively. The EC50 values represent the concentration required to elicit a half-maximal response in inhibiting the F1F0-ATP synthase enzyme directly.

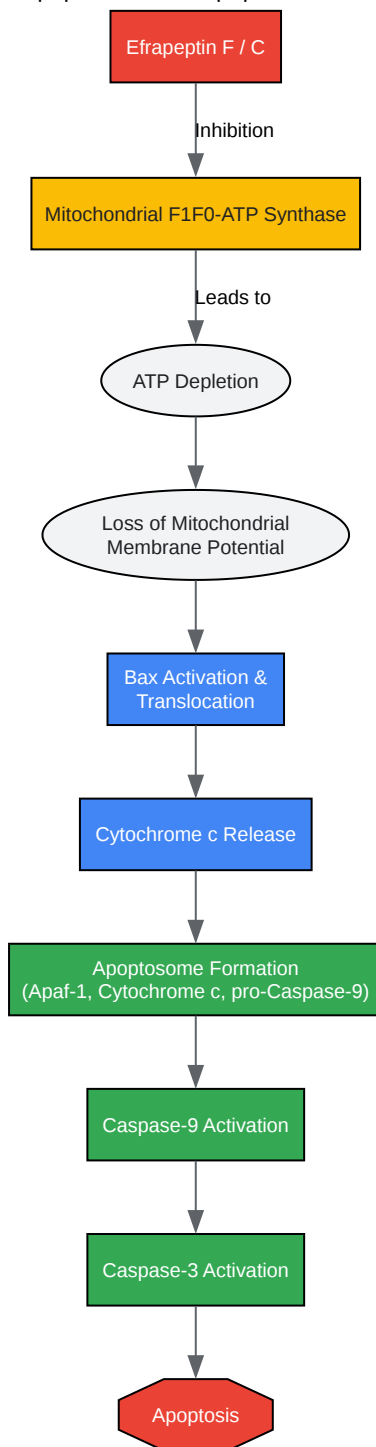
Mechanism of Action: Inhibition of F1F0-ATP Synthase

Both **Efrapeptin F** and Efrapeptin C exert their primary biological effect by inhibiting the F1F0-ATP synthase, a critical enzyme complex in the inner mitochondrial membrane responsible for the majority of cellular ATP production. Efraeptins bind to the F1 catalytic domain of the synthase, competitively with ADP and phosphate during ATP synthesis. This inhibition disrupts the proton motive force and leads to a rapid depletion of cellular ATP, triggering a cascade of events that culminate in cell death, primarily through apoptosis.

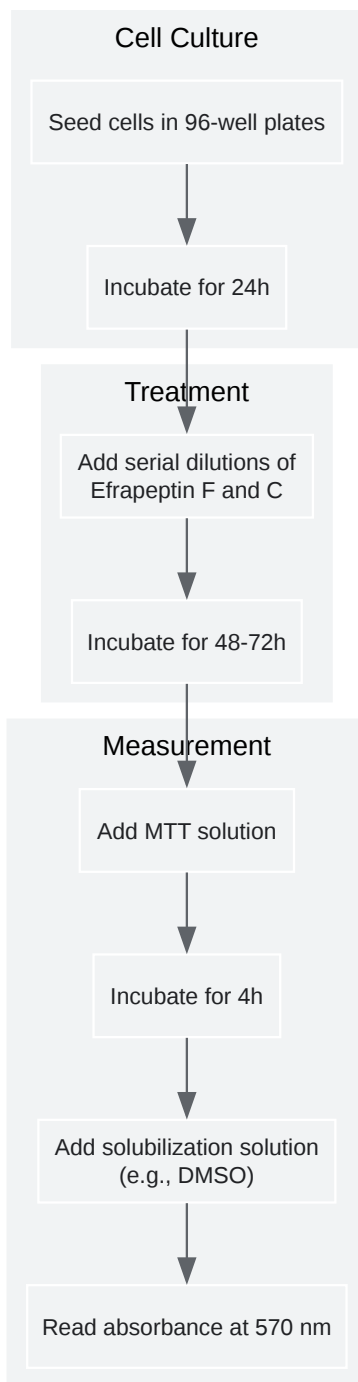
Signaling Pathway: Induction of Apoptosis

The inhibition of F1F0-ATP synthase by Efraeptins initiates the intrinsic pathway of apoptosis. The depletion of ATP and disruption of mitochondrial function lead to the activation of pro-apoptotic proteins and the release of mitochondrial intermembrane space proteins into the cytosol.

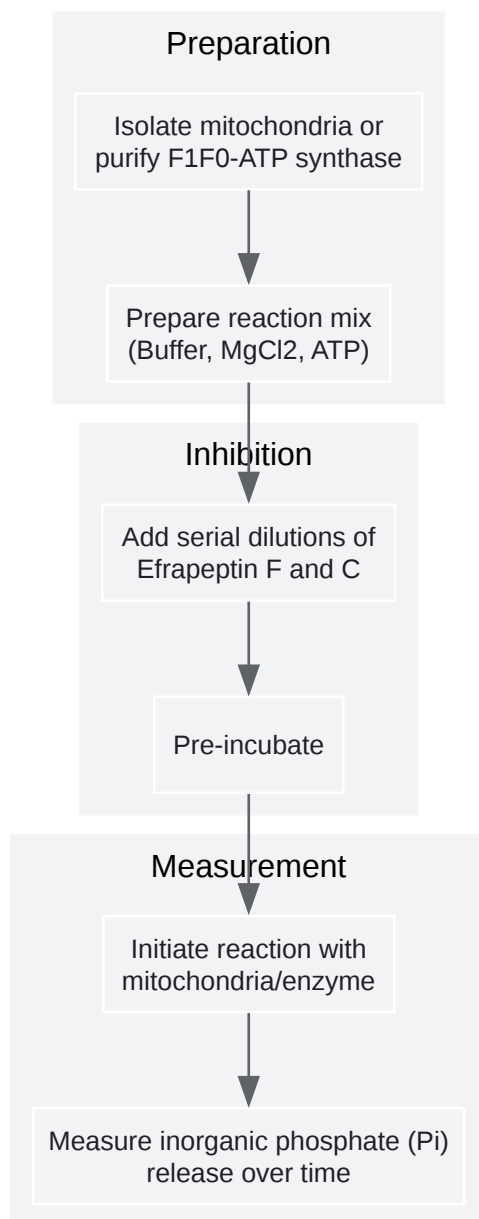
Efrapeptin-Induced Apoptotic Pathway



Cell Viability (MTT) Assay Workflow



F1F0-ATP Synthase Activity Assay Workflow

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